Physical characteristics of 1-(4-Bromophenyl)cyclohexanecarbonitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*1-(4-Bromophenyl)cyclohexanecarbonitrile*
CAS No.:	*626603-27-8*
Cat. No.:	*B1519034*

Get Quote

Technical Profile: 1-(4-Bromophenyl)cyclohexanecarbonitrile

Executive Summary

1-(4-Bromophenyl)cyclohexanecarbonitrile (CAS: 626603-27-8) is a specialized cycloalkane building block used primarily in the synthesis of serotonin-norepinephrine reuptake inhibitors (SNRIs), including analogs of Venlafaxine and Desvenlafaxine. Its structural core—a cyclohexane ring geminally substituted with a nitrile group and a para-bromophenyl moiety—provides a rigid lipophilic scaffold critical for binding affinity in monoamine transporter targets.

This guide details the physicochemical properties, synthetic routes, and structural characterization protocols required for the precise handling and validation of this compound in pharmaceutical research.

Physicochemical Specifications

© 2026 BenchChem. All rights reserved.

The following data aggregates experimental values from homologous series (chloro/fluoro analogs) and calculated physicochemical descriptors.

Table 1: Core Physical Constants

Property	Specification	Notes
IUPAC Name	1-(4-Bromophenyl)cyclohexane-1-carbonitrile	
CAS Number	626603-27-8	Primary identifier.
Molecular Formula	$C_{13}H_{14}BrN$	
Molecular Weight	264.16 g/mol	Monoisotopic Mass: 263.03 g/mol (Br)
Appearance	White to off-white crystalline solid	
Melting Point	88 – 95 °C (Predicted)	Based on the 4-chloro analog (88-92°C) [1].
Solubility	Soluble in DCM, EtOAc, DMSO, Methanol.	Insoluble in water.
LogP (Predicted)	~4.1	Highly lipophilic; requires organic cosolvents for bioassays.

Solubility & Partitioning

The compound exhibits high lipophilicity due to the cyclohexyl/bromo-aryl combination.

- Preferred Solvents for Analysis: Deuterated Chloroform ( ) or DMSO- for NMR; Acetonitrile for HPLC.

© 2026 BenchChem. All rights reserved.

- Purification: Recrystallization is typically effective using non-polar/polar solvent pairs such as Hexanes/Ethyl Acetate or Heptane/Ethanol.

Synthetic Pathway & Mechanism

The most robust synthesis involves the double alkylation of 4-bromophenylacetonitrile. This method is preferred over Grignard additions to cyclohexanecarbonitrile due to higher regioselectivity and yield.

Reaction Logic

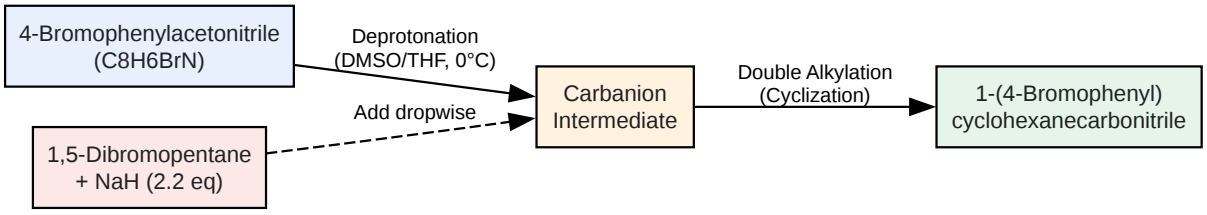
- Activation: The benzylic protons of 4-bromophenylacetonitrile (

  ~16) are deprotonated by a strong base (NaH or NaOH).

- Cyclization: Sequential

  attacks on 1,5-dibromopentane close the cyclohexane ring.

- Quaternary Center Formation: The reaction constructs a sterically congested quaternary carbon, preventing over-alkylation.



Click to download full resolution via product page

Figure 1: Synthetic workflow via dialkylation of arylacetonitriles.

Structural Characterization Protocols

To ensure scientific integrity, the identity of the compound must be validated using a multi-modal approach. The following spectral features are diagnostic.

A. Nuclear Magnetic Resonance (NMR)

© 2026 BenchChem. All rights reserved.

Protocol: Dissolve 10 mg of sample in 0.6 mL

.

H NMR (400 MHz, $CDCl_3$)

- Aromatic Region (AA'BB' System):
  - 7.50 ppm (d,

    Hz, 2H): Protons ortho to Bromine (Deshielded).
  - 7.35 ppm (d,

    Hz, 2H): Protons ortho to Cyclohexyl ring.
- Aliphatic Region (Cyclohexane):
  - 2.10 – 1.95 ppm (m, 2H): Equatorial protons at C2/C6 (Deshielded by CN anisotropy).
  - 1.85 – 1.60 ppm (m, 8H): Remaining ring protons (Axial/Equatorial mix).

C NMR (100 MHz, $CDCl_3$)

- Nitrile Carbon:

  ~122 ppm (Characteristic weak quaternary signal).
- Quaternary Carbon (C1):

  ~44 ppm.
- Aromatic Carbons:
  - C-Br (ipso):

    ~121 ppm.
  - C-H:

    ~132 ppm, 127 ppm.

© 2026 BenchChem. All rights reserved.

B. Infrared Spectroscopy (FT-IR)

Protocol: ATR (Attenuated Total Reflectance) on neat solid.

- Diagnostic Peak:2230 ± 5 cm^{-1} (Sharp, weak-to-medium intensity). This corresponds to the stretching vibration.
- Fingerprint:820 cm^{-1} (Strong). Indicates para-substituted benzene (C-H out-of-plane bending).

C. Mass Spectrometry (GC-MS / LC-MS)

- Ionization: EI (70 eV) or ESI+.
- Isotopic Pattern: The presence of Bromine (Br and Br) creates a distinctive 1:1 doublet for the molecular ion and .
  - 263 (Br) and 265 (Br).
- Fragmentation: Loss of HCN ( ) or loss of Br ( ) are common pathways.

Handling, Stability, and Safety

Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated).

© 2026 BenchChem. All rights reserved.

- Atmosphere: Hygroscopic potential is low, but storage under Nitrogen/Argon is recommended to prevent slow hydrolysis of the nitrile to the amide/acid over long durations.
- Light: Protect from light to prevent photodehalogenation of the aryl bromide.

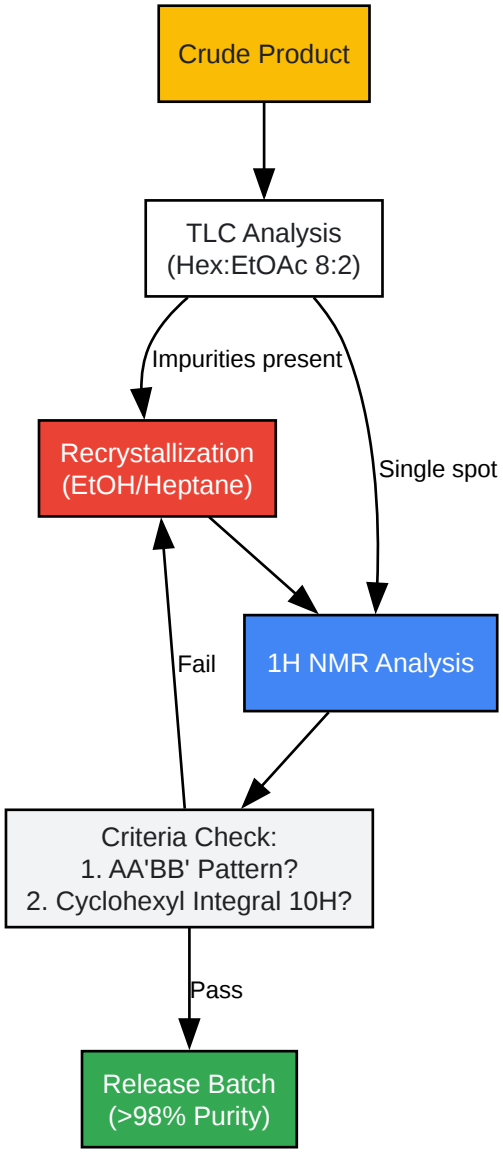
Hazard Profile

- GHS Classification: Warning.[1][2]
- H-Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- PPE: Nitrile gloves, safety goggles, and lab coat are mandatory. Handle in a fume hood to avoid inhalation of dusts.

Experimental Validation Workflow

The following diagram outlines the logical decision tree for validating a synthesized batch of **1-(4-Bromophenyl)cyclohexanecarbonitrile**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Quality control decision tree for batch release.

References

- PubChem.[3] (n.d.). Compound Summary: **1-(4-Bromophenyl)cyclohexanecarbonitrile**. National Library of Medicine. Retrieved February 7, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1-(4-Chlorophenyl)-1-cyclobutanecarbonitrile 97 28049-61-8 [sigmaaldrich.com]
- 2. 1-(4-Methoxyphenyl)cyclohexanecarbonitrile , 98% , 36263-51-1 - CookeChem [cookechem.com]
- 3. 1-(4-Fluorophenyl)-4-oxocyclohexanecarbonitrile | C13H12FNO | CID 91805 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Physical characteristics of 1-(4-Bromophenyl)cyclohexanecarbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1519034/docs#physical-characteristics-of-1-4-bromophenyl-cyclohexanecarbonitrile]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.